

CAS number and IUPAC name for 2-methanesulfonyl-1,3,5-trimethylbenzene

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Compound of Interest

Compound Name: 2-methanesulfonyl-1,3,5-trimethylbenzene

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Technical Guide: 2-Methanesulfonyl-1,3,5-trimethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-methanesulfonyl-1,3,5-trimethylbenzene**, a compound of interest in synthetic chemistry. This document details its chemical identity, physicochemical properties, a plausible synthesis route, and relevant safety information.

Chemical Identity and Properties

2-Methanesulfonyl-1,3,5-trimethylbenzene, also known by its IUPAC name 1,3,5-trimethyl-2-(methylsulfonyl)benzene, is an aromatic sulfone. Its core structure consists of a mesitylene (1,3,5-trimethylbenzene) ring substituted with a methanesulfonyl group.

Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Source
IUPAC Name	1,3,5-trimethyl-2-(methylsulfonyl)benzene	N/A
Synonyms	(2,4,6-Trimethylphenyl)methylsulfone, Mesityl methyl sulfone, Methyl mesityl sulfone	[1]
CAS Number	6462-31-3	[1]
Molecular Formula	C ₁₀ H ₁₄ O ₂ S	[1]
Molecular Weight	198.28 g/mol	[1]
Canonical SMILES	<chem>CC1=CC(=C(C(=C1)C)S(=O)(=O)C)C</chem>	[1]
InChI Key	VTSJEUVPPFFSEBN-UHFFFAOYSA-N	[1]
Topological Polar Surface Area	42.5 Å ²	[1]
Hydrogen Bond Acceptor Count	2	[1]

Note: Experimental physical properties such as melting point, boiling point, and solubility for this specific compound are not readily available in published literature.

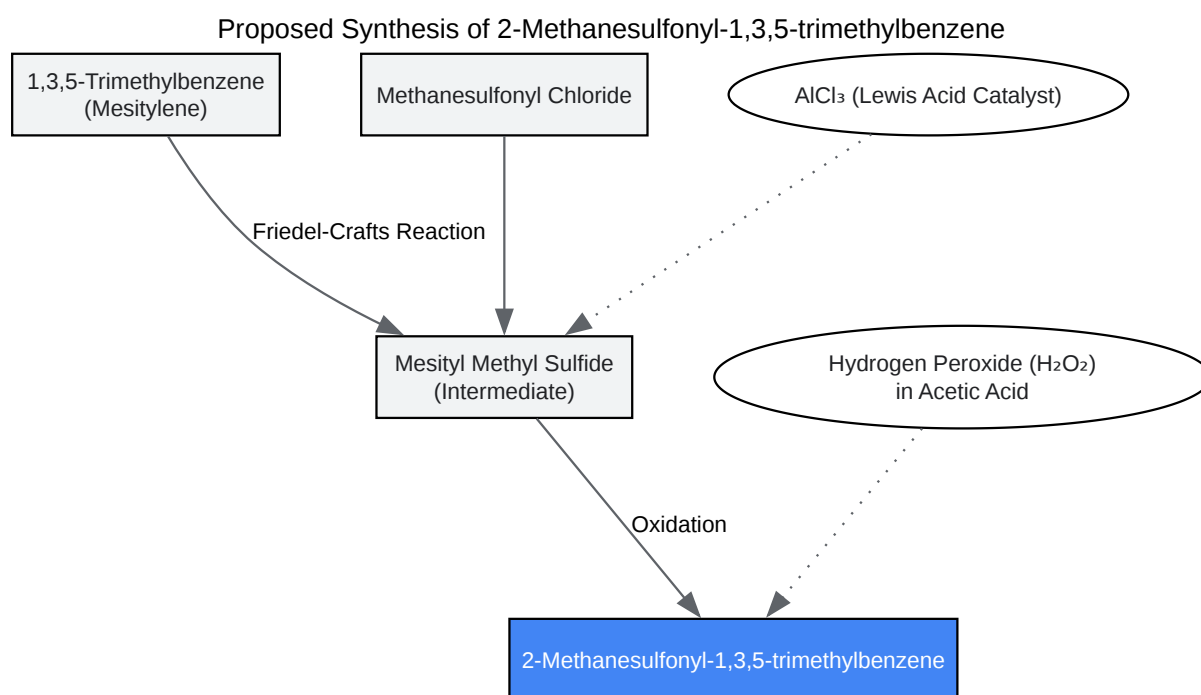
Synthesis Methodology

A detailed experimental protocol for the synthesis of **2-methanesulfonyl-1,3,5-trimethylbenzene** is not explicitly available in the reviewed literature. However, a plausible and efficient two-step synthetic route can be proposed based on established organic chemistry principles: Friedel-Crafts sulfonylation of mesitylene followed by oxidation of the resulting sulfide.

Proposed Synthetic Pathway

The proposed synthesis involves two key transformations:

- Formation of Methyl Mesityl Sulfide: This intermediate can be synthesized via a Friedel-Crafts reaction between mesitylene and a suitable sulfur-containing electrophile, followed by methylation.
- Oxidation to **2-Methanesulfonyl-1,3,5-trimethylbenzene**: The sulfide intermediate is then oxidized to the target sulfone.



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A proposed two-step synthesis pathway.

Experimental Protocols

The following are generalized experimental protocols for the proposed synthetic steps. These should be adapted and optimized based on laboratory conditions and safety assessments.

Step 1: Synthesis of Methyl Mesityl Sulfide (Intermediate)

This step can be achieved through a Friedel-Crafts reaction. A common method for forming aryl sulfones is through the reaction of an arene with a sulfonyl chloride in the presence of a Lewis

acid catalyst.

- Materials: 1,3,5-Trimethylbenzene (mesitylene), Methanesulfonyl chloride, Aluminum chloride (AlCl_3), Dichloromethane (DCM).
- Procedure:
 - In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1,3,5-trimethylbenzene in dry dichloromethane.
 - Cool the solution to 0°C in an ice bath.
 - Slowly add aluminum chloride to the stirred solution.
 - Add methanesulfonyl chloride dropwise to the reaction mixture.
 - Allow the reaction to stir at 0°C for one hour and then at room temperature for an additional 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, quench the reaction by slowly pouring the mixture over crushed ice.
 - Separate the organic layer, wash with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel.

Step 2: Oxidation of Methyl Mesityl Sulfide to **2-Methanesulfonyl-1,3,5-trimethylbenzene**

The oxidation of sulfides to sulfones is a common transformation. Hydrogen peroxide in acetic acid is an effective and environmentally benign oxidizing agent for this purpose.

- Materials: Methyl mesityl sulfide, Glacial acetic acid, Hydrogen peroxide (30% aqueous solution).
- Procedure:

- Dissolve the methyl mesityl sulfide intermediate in glacial acetic acid in a round-bottom flask.
- Add a stoichiometric excess of 30% hydrogen peroxide to the solution.
- Stir the reaction mixture at room temperature. The reaction progress should be monitored by TLC. Gentle heating may be required to drive the reaction to completion.
- Once the reaction is complete, pour the mixture into a beaker of cold water to precipitate the product.
- Collect the solid product by vacuum filtration and wash with cold water.
- The crude product can be purified by recrystallization from a suitable solvent such as ethanol.

Biological Activity and Applications

As of the date of this publication, there is no readily available information in the scientific literature regarding the specific biological activity, signaling pathway interactions, or applications in drug development for **2-methanesulfonyl-1,3,5-trimethylbenzene**. The primary interest in this compound and its analogs currently lies within the field of synthetic organic chemistry.

Safety and Handling

No specific safety and toxicity data for **2-methanesulfonyl-1,3,5-trimethylbenzene** are available. However, based on the data for structurally related compounds such as methyl phenyl sulfone, appropriate precautions should be taken.

Table 2: Hazard Information for Structurally Related Compounds

Compound	CAS Number	Hazard Statements
Methyl Phenyl Sulfone	3112-85-4	Harmful if swallowed.[2]
4-Chlorophenyl methyl sulfone	98-57-7	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[3]
Ethyl methyl sulfone	594-43-4	May cause an allergic skin reaction.

General Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water.
- For detailed safety information, refer to the Safety Data Sheet (SDS) of structurally similar compounds and handle with corresponding care.

Conclusion

2-Methanesulfonyl-1,3,5-trimethylbenzene is a specialty chemical with established identifiers. While specific experimental data and biological applications are not widely documented, this guide provides a robust, scientifically-grounded framework for its synthesis and safe handling, tailored for a scientific audience. Further research is warranted to fully characterize its physical properties and explore its potential applications.

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